

An In-depth Technical Guide to Tetrakis(1-methoxy-2-propoxy)silane

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Compound of Interest

Compound Name: *Tetrakis(1-methoxy-2-propoxy)silane*

Cat. No.: *B101333*

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This technical guide provides a comprehensive overview of the physical, chemical, and safety data for **Tetrakis(1-methoxy-2-propoxy)silane**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Tetrakis(1-methoxy-2-propoxy)silane is a silicate ester characterized by a central silicon atom bonded to four 1-methoxy-2-propoxy groups.

Molecular Structure:

Caption: Molecular structure of **Tetrakis(1-methoxy-2-propoxy)silane**.

Physicochemical Data

The following tables summarize the key physical and chemical properties of **Tetrakis(1-methoxy-2-propoxy)silane**.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C16H36O8Si	[1][2][3]
Molecular Weight	384.54 g/mol	[1][2][3]
CAS Number	18407-95-9	[1][2][3]
Appearance	Clear liquid	[1]
Odor	Characteristic	[1]
Boiling Point	158 °C	[3][4]
Density	1.01 g/cm ³	[3][4]
Flash Point	>110 °C	[4]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[3]

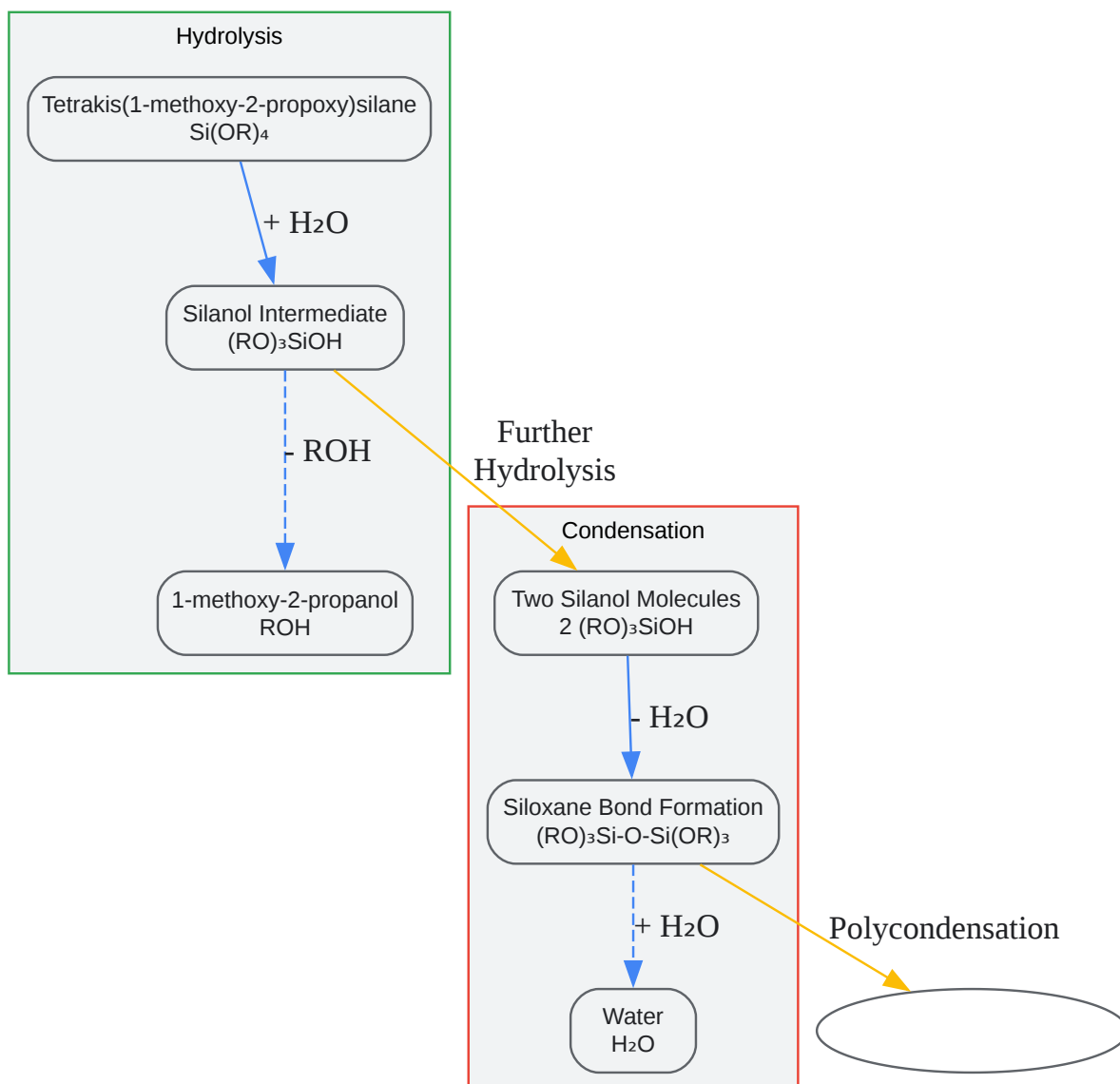
Table 2: Chemical Identifiers

Identifier	Value
Synonyms	Silicic acid, tetrakis(2-methoxy-1-methylethyl) ester; Silicon tetramethoxypropoxide; Isopropyl orthosilicate, 1-methoxy-
EINECS	606-018-0
PubChem CID	86722

Reactivity and Stability

Tetrakis(1-methoxy-2-propoxy)silane is stable under standard conditions.[1] However, it undergoes slow hydrolysis in the presence of moisture or water, liberating 1-methoxy-2-propanol and eventually forming silicon dioxide.[1] This reactivity is central to its applications in sol-gel processes and as a crosslinking agent. The hydrolysis and subsequent condensation reactions are catalyzed by both acids and bases.

The overall hydrolysis and condensation process can be visualized as follows:



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Caption: Hydrolysis and condensation pathway of **Tetrakis(1-methoxy-2-propoxy)silane**.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Tetrakis(1-methoxy-2-propoxy)silane** is not readily available in the public domain, a general method for the

preparation of tetraalkoxysilanes involves the reaction of silicon tetrachloride with the corresponding alcohol.

General Synthesis of Tetraalkoxysilanes:

A common laboratory-scale synthesis involves the dropwise addition of silicon tetrachloride (SiCl_4) to a cooled, stirred solution of the desired alcohol (in this case, 1-methoxy-2-propanol) in an inert, anhydrous solvent such as toluene or hexane. An acid scavenger, typically a tertiary amine like pyridine or triethylamine, is added to neutralize the hydrogen chloride byproduct. The reaction is usually carried out under an inert atmosphere (e.g., nitrogen or argon) to prevent premature hydrolysis. After the addition is complete, the reaction mixture is typically stirred at room temperature or gently heated to ensure complete reaction. The resulting salt byproduct is then removed by filtration, and the product, **Tetrakis(1-methoxy-2-propoxy)silane**, is isolated and purified by fractional distillation under reduced pressure.

Spectroscopic Data (Representative)

Specific spectroscopic data for **Tetrakis(1-methoxy-2-propoxy)silane** is not available. However, the following tables provide expected chemical shifts and absorption bands based on the known values for its constituent functional groups.

Table 3: Predicted ^1H NMR Chemical Shifts

Protons	Predicted Chemical Shift (δ , ppm)
Si-O-CH	3.8 - 4.2
CH-CH ₃	3.5 - 4.0
O-CH ₂ -O	3.3 - 3.6
O-CH ₃	3.2 - 3.4
CH-CH ₃	1.1 - 1.3

Table 4: Predicted ^{13}C NMR Chemical Shifts

Carbon	Predicted Chemical Shift (δ , ppm)
Si-O-CH	70 - 75
CH-CH ₃	75 - 80
O-CH ₂ -O	70 - 75
O-CH ₃	55 - 60
CH-CH ₃	15 - 20

Table 5: Predicted IR Absorption Bands

Bond	Wavenumber (cm ⁻¹)	Intensity
C-H stretch (alkane)	2850 - 3000	Strong
Si-O-C stretch	1050 - 1150	Strong, Broad
C-O-C stretch (ether)	1070 - 1150	Strong

Applications in Research and Development

While specific applications for **Tetrakis(1-methoxy-2-propoxy)silane** are not extensively documented, its chemical nature as a functionalized alkoxysilane suggests its utility in several areas of research and drug development.

- Sol-Gel Processes:** Its ability to hydrolyze and condense makes it a suitable precursor for the formation of silica-based matrices. These matrices can be used for the encapsulation of therapeutic agents, enabling controlled and sustained drug release.^[5]
- Surface Modification:** The silane can be used to modify the surfaces of various materials, including nanoparticles and biomedical implants. This can improve biocompatibility, alter surface energy, and provide sites for further functionalization.
- Crosslinking Agent:** It can act as a crosslinker in the synthesis of silicone-based polymers and hydrogels, which have applications in tissue engineering and as medical adhesives.

- Drug Delivery Systems: Functionalized alkoxysilanes are employed in the development of smart drug delivery systems.^{[6][7]} The properties of the resulting silica network can be tuned to respond to specific stimuli, such as pH, for targeted drug release.

Safety and Handling

Table 6: Hazard Information

Hazard	Description
Eye Irritation	May cause eye irritation. ^[1]
Skin Irritation	May cause skin irritation. ^[1]
Inhalation	May cause irritation to the respiratory tract. ^[1]
Ingestion	May be harmful if swallowed. ^[1]

Handling and Storage:

- Handling: Avoid contact with eyes, skin, and clothing. Do not breathe vapors or mist.^[1] Use with adequate ventilation.
- Storage: Keep the container tightly closed in a dry and well-ventilated place.^[1] Store away from heat, sparks, and open flames.^[1]
- Incompatible Materials: Oxidizing agents.^[1]

First Aid Measures:

- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After skin contact: Wash off with soap and plenty of water.
- After inhalation: Move the person into fresh air.
- After ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Disposal Considerations

Dispose of contents/container in accordance with local/regional/national/international regulations. Avoid release to the environment.[1]

This guide provides a summary of the available technical data for **Tetrakis(1-methoxy-2-propoxy)silane**. For detailed and up-to-date safety information, always refer to the latest Safety Data Sheet (SDS) from the supplier.

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